

In-Depth Technical Guide: 3-Desacetyl Cefotaxime Lactone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Desacetyl Cefotaxime lactone

Cat. No.: B15560126

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Desacetyl Cefotaxime Lactone**, a significant metabolite and degradation product of the third-generation cephalosporin antibiotic, Cefotaxime. This document collates critical safety data, physicochemical properties, and insights into its formation. It is intended to serve as a vital resource for researchers, scientists, and professionals involved in drug development, quality control, and pharmacological studies of cephalosporins.

Safety and Handling

The safe handling of **3-Desacetyl Cefotaxime Lactone** is paramount in a laboratory setting. While a comprehensive, officially classified Safety Data Sheet (SDS) is not universally available, information collated from various suppliers and databases allows for a robust safety profile.

Hazard Identification

Based on available information, **3-Desacetyl Cefotaxime Lactone** is associated with the following hazards:

- GHS Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P330: Rinse mouth.
 - P332+P313: If skin irritation occurs: Get medical advice/attention.

- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Never give anything by mouth to an unconscious person. Clean mouth with water. Call a poison control center or doctor immediately.

Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Avoid dust formation and inhalation.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Protect from moisture. For long-term storage, it is recommended to store at -20°C.

Physicochemical Properties

A compilation of the key physicochemical properties of **3-Desacetyl Cefotaxime Lactone** is presented below.

Property	Value
Molecular Formula	C ₁₄ H ₁₃ N ₅ O ₅ S ₂
Molecular Weight	395.41 g/mol
CAS Number	66340-33-8
Appearance	Off-white to pale yellow solid
Solubility	Very slightly soluble in water (0.4 g/L at 25°C)[1]
pKa (Predicted)	8.25 ± 0.20[1]
Melting Point	>220°C (decomposes)
Topological Polar Surface Area (TPSA)	190 Å²[2]
LogP (Predicted)	-0.7134

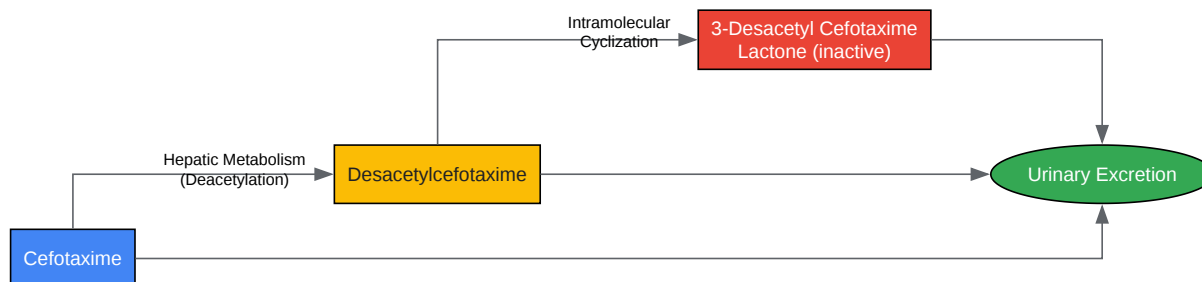
Formation and Metabolism

3-Desacetyl Cefotaxime Lactone is not administered directly as a therapeutic agent but is formed in vivo as a metabolite of the antibiotic Cefotaxime. Understanding its formation is crucial for pharmacokinetic and pharmacodynamic studies of the parent drug.

Metabolic Pathway of Cefotaxime

Cefotaxime undergoes hepatic metabolism to form desacetylcefotaxime, which possesses antibacterial activity, although it is less potent than the parent compound.[3][4][5]

Desacetylcefotaxime is then converted to the inactive **3-Desacetyl Cefotaxime Lactone** through an intramolecular cyclization reaction.[6] This lactone, along with other metabolites, is primarily excreted in the urine.



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Cefotaxime Metabolic Pathway

Experimental Protocols

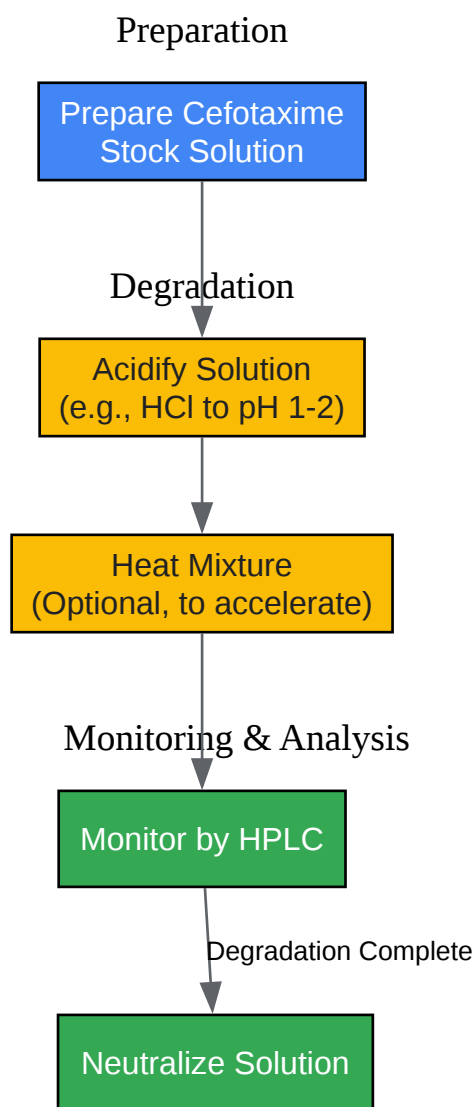
While specific proprietary protocols for the synthesis and analysis of **3-Desacetyl Cefotaxime Lactone** are not publicly available, the following sections outline general methodologies based on the scientific literature for related compounds and degradation studies.

Generation via Forced Degradation of Cefotaxime

3-Desacetyl Cefotaxime Lactone can be generated in the laboratory through the forced degradation of Cefotaxime. This process is essential for stability-indicating analytical method development.

- Principle: Cefotaxime is subjected to conditions that promote its degradation to various products, including the lactone. In a highly acidic medium, the deacetylated derivative of cefotaxime is readily converted to the lactone.[6]
- Protocol Outline:
 - Prepare a stock solution of Cefotaxime sodium in a suitable solvent (e.g., water or a buffer).
 - To induce acidic degradation, add a strong acid (e.g., HCl) to the Cefotaxime solution to achieve a low pH (e.g., pH 1-2).

- The mixture can be heated to accelerate the degradation process.
- Monitor the reaction progress using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), to observe the formation of the lactone and the disappearance of the parent drug.
- Neutralize the solution upon completion of the desired level of degradation.



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Forced Degradation Workflow

Analytical Methodologies

The analysis of **3-Desacetyl Cefotaxime Lactone**, often as an impurity of Cefotaxime, typically involves chromatographic techniques.

- High-Performance Liquid Chromatography (HPLC):
 - Principle: HPLC is a powerful technique for separating, identifying, and quantifying components in a mixture. Reversed-phase HPLC is commonly employed for the analysis of cephalosporins and their degradation products.
 - General Parameters:
 - Column: A C18 column is frequently used.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typical. Gradient elution may be necessary to resolve all impurities.
 - Detection: UV detection is commonly used, with the wavelength set to the absorbance maximum of the analytes (often in the range of 230-280 nm).
 - Method Validation: Any developed HPLC method should be validated according to ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and robustness.
- Liquid Chromatography-Mass Spectrometry (LC-MS):
 - Principle: LC-MS combines the separation power of HPLC with the mass analysis capabilities of mass spectrometry, providing a high degree of sensitivity and specificity for the identification and quantification of compounds.
 - Application: LC-MS is particularly useful for the structural elucidation of degradation products and for quantifying low levels of impurities.

Biological Activity

The biological activity of **3-Desacetyl Cefotaxime Lactone** is significantly different from its parent compound, Cefotaxime, and its primary metabolite, desacetylcefotaxime.

- **Antibacterial Activity:** **3-Desacetyl Cefotaxime Lactone** is generally considered to be microbiologically inactive.[7] The antibacterial efficacy of Cefotaxime is primarily attributed to the parent drug and, to a lesser extent, the desacetylcefotaxime metabolite. The lactonization of desacetylcefotaxime results in a loss of antibacterial activity.
- **Mechanism of Action:** The mechanism of action of Cefotaxime involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs).[3] The structural changes resulting from the formation of the lactone ring likely prevent its effective binding to these targets, thus rendering it inactive.

Conclusion

3-Desacetyl Cefotaxime Lactone is a critical molecule in the context of Cefotaxime's pharmacology and pharmaceutical quality control. While it is an inactive metabolite, its formation is a key aspect of the drug's degradation pathway. A thorough understanding of its safety profile, physicochemical properties, and analytical methodologies is essential for professionals in the pharmaceutical sciences. This guide provides a foundational repository of this knowledge to support further research and development in the field of cephalosporin antibiotics.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Desacetyl Cefotaxime Lactone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560126/docs#in-depth-technical-guide-3-desacetyl-cefotaxime-lactone>]

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